

## Application Notes and Protocols for Testing Material Durability Against Atomic Oxygen

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for testing the durability of materials against **atomic oxygen** (AO), a critical consideration for materials used in the Low Earth Orbit (LEO) environment. The protocols are based on established standards and practices to ensure consistency and comparability of results.

**Atomic oxygen** is the most prevalent atmospheric species in LEO, at altitudes ranging from 200 to 700 km.[1] Spacecraft traveling at orbital velocities of approximately 7.8 km/s collide with these oxygen atoms, resulting in a high-energy impact of about 5 eV.[1][2] This energy is sufficient to break chemical bonds in many materials, particularly polymers, leading to surface erosion, degradation of mechanical and optical properties, and a shortened operational lifetime for spacecraft components.[2][3][4] Therefore, rigorous testing of material durability against AO is essential for the selection and qualification of materials for space applications.

The standard practice for ground laboratory evaluation of **atomic oxygen** interaction with materials for space applications is outlined in ASTM E2089.[5][6][7][8][9] These practices are designed to minimize variability in test results and facilitate comparison between different facilities and with in-space exposure data.[5][6][7][8]

#### **Key Concepts and Terminology**

Atomic Oxygen (AO): A highly reactive form of oxygen consisting of a single oxygen atom.



- Low Earth Orbit (LEO): The region of space around Earth at altitudes between 200 and 2000 km.
- Atomic Oxygen Fluence: The total number of atomic oxygen atoms impacting a unit area of a surface over a period of time, typically expressed in atoms/cm<sup>2</sup>.
- Atomic Oxygen Flux: The rate at which atomic oxygen atoms impact a unit area of a surface, typically expressed in atoms/(cm²·s).[1]
- Erosion Yield (Ey): The volume of a material eroded per incident oxygen atom, typically expressed in cm³/atom.[2][10] It is a key metric for quantifying a material's susceptibility to AO degradation.

### **Experimental Protocols**

This section provides detailed methodologies for conducting **atomic oxygen** durability testing in a ground-based facility.

#### **Test Specimen Preparation**

Proper preparation of test specimens is crucial for obtaining accurate and reproducible results.

- Sample Requirements:
  - Test samples should be solid and a minimum of three identical specimens from the same batch should be tested.[1]
  - For erosion yield determination, samples are typically round (diameter ≥ 5mm) or square (side length ≥ 5mm).[1]
  - The surface condition of the test samples should be representative of their intended use in space.[1]
- Witness Samples:
  - Kapton H or Kapton HN are commonly used as witness samples to determine the atomic oxygen fluence of the test facility due to their well-characterized erosion yield of 3.00 × 10<sup>-24</sup> cm<sup>3</sup>/atom.[1]



- Witness samples are typically 0.05mm thick and have dimensions similar to the test samples.[1]
- · Cleaning and Handling:
  - Samples should be handled with clean, lint-free gloves to avoid contamination.
  - Cleaning procedures should be carefully considered, as wiping or washing can alter the surface properties of some materials.[11] If cleaning is necessary, it should be done with a non-reactive solvent and the procedure should be documented.
- Dehydration and Pre-exposure Weighing:
  - Non-metallic samples should be dehydrated in a vacuum desiccator to remove absorbed moisture, which can affect mass measurements.[11]
  - After dehydration, the initial mass of each test sample (m<sub>0</sub>) and control sample (m<sub>0</sub>)
    should be accurately measured using a microbalance with an accuracy of at least 0.1 mg.
    [1]

#### **Atomic Oxygen Exposure**

The exposure of test specimens to **atomic oxygen** is conducted in a specialized ground-based simulation facility.

- Facility Requirements:
  - Atomic Oxygen Energy: Should be approximately 5.0 eV to simulate LEO conditions.[1]
  - Atomic Oxygen Flux: Typically in the range of 10<sup>14</sup> to 10<sup>16</sup> atoms/(cm<sup>2</sup>·s).[1]
  - Flux Uniformity: The variation in AO flux across the sample exposure area should not exceed ±10%.[1]
  - Vacuum Environment: The base pressure in the test chamber (without the AO beam) should be less than  $1 \times 10^{-3}$  Pa.[1]
- Exposure Procedure:



- Mount the test samples, witness samples, and control samples in the sample holder.
  Control samples should be shielded from the AO beam.
- Evacuate the test chamber to the required base pressure.
- Introduce high-purity oxygen gas and activate the atomic oxygen source.
- Expose the samples to the AO beam for the predetermined duration or until the desired fluence is achieved.
- Continuously monitor and record key test parameters such as chamber pressure, sample temperature, and AO flux.
- After the exposure period, turn off the AO source and vent the chamber to atmospheric pressure.
- Carefully remove the samples from the chamber.

#### **Post-Exposure Analysis**

After exposure, the samples are analyzed to quantify the extent of material degradation.

- Mass Loss Measurement:
  - Dehydrate the exposed test samples (m<sub>1</sub>) and control samples (m<sub>c1</sub>) in a vacuum desiccator.
  - Weigh the samples using the same microbalance as for the pre-exposure measurements.
- Calculation of Atomic Oxygen Fluence (F):
  - The AO fluence is determined from the mass loss of the Kapton witness sample using the following equation:
    - $\blacksquare F = \Delta m_k / (\rho_k * A_k * E \gamma_k)$
    - Where:
      - $\Delta m_k$  is the mass loss of the Kapton witness sample.



- ρ<sub>k</sub> is the density of Kapton (1.42 g/cm<sup>3</sup>).
- Ak is the exposed surface area of the Kapton witness sample.
- Ey<sub>k</sub> is the erosion yield of Kapton (3.0  $\times$  10<sup>-24</sup> cm<sup>3</sup>/atom).
- Calculation of Erosion Yield (Ey) of the Test Material:
  - The erosion yield of the test material is calculated using the following equation:
    - Ey =  $\Delta m / (\rho * A * F)$
    - Where:
      - Δm is the mass loss of the test sample (corrected for any mass change in the control sample).
      - ρ is the density of the test material.
      - A is the exposed surface area of the test sample.
      - F is the calculated **atomic oxygen** fluence.
- Surface Characterization:
  - The surface morphology of the exposed samples should be examined using techniques such as Scanning Electron Microscopy (SEM) to observe changes in texture and the formation of erosion patterns.
  - Changes in surface roughness can be quantified using Atomic Force Microscopy (AFM) or profilometry.
  - Changes in optical properties, such as solar absorptance and thermal emittance, can also be measured if relevant to the material's application.

#### **Data Presentation**

Quantitative data from **atomic oxygen** durability testing is most effectively presented in tabular format for easy comparison between different materials.



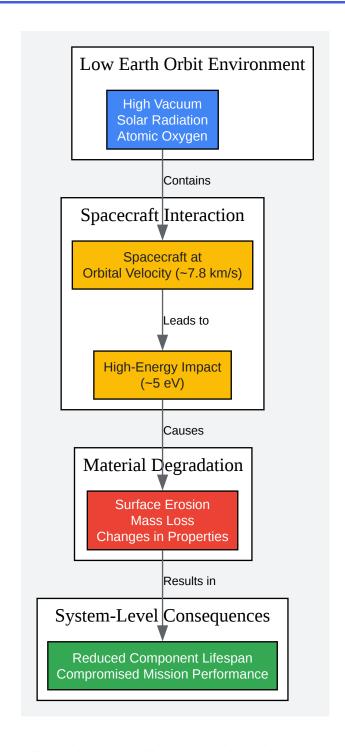
Table 1: Atomic Oxygen Erosion Yield of Common Spacecraft Materials

Material	Туре	Density (g/cm³)	Erosion Yield (x 10 <sup>-24</sup> cm³/atom)	Reference
Kapton® H/HN	Polyimide	1.42	3.00	[1][2]
Mylar®	Polyester	1.39	3.39	[12]
Teflon® FEP	Fluoropolymer	2.15	<0.05	[2]
Teflon® PTFE	Fluoropolymer	2.17	<0.05	[12]
Polyethylene	Polymer	0.94	3.70	[2]
Polycarbonate	Polymer	1.20	2.80	[12]
Silicone	Polymer	Varies	<0.05	[2]
Graphite (fiber direction)	Carbon	2.25	1.70	[12]
Carbon Fiber Composite	Composite	Varies	2.10	[12]
Aluminum	Metal	2.70	<0.0005	[12]
Silver	Metal	10.49	1.10	[12]
Titanium	Metal	4.51	0.0039	[2]
Tungsten	Metal	19.25	0.00044	[2]

#### **Visualizations**

Logical Relationship: Effect of Atomic Oxygen on Spacecraft Materials in LEO



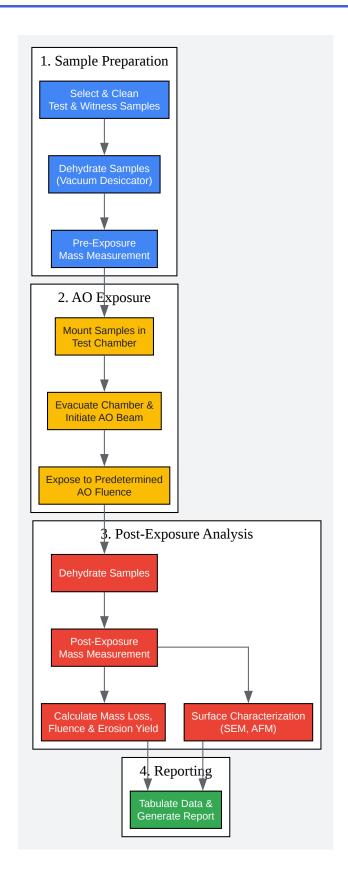


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Caption: Logical flow of atomic oxygen effects in LEO.

# **Experimental Workflow: Atomic Oxygen Durability Testing**





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Caption: Workflow for AO durability testing.



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